

Molecular formula and structure of 4-Ethylbenzenesulfonamide

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Compound of Interest

Compound Name: *4-Ethylbenzenesulfonamide*

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An In-depth Technical Guide to 4-Ethylbenzenesulfonamide

This technical guide provides a comprehensive overview of **4-Ethylbenzenesulfonamide**, including its molecular formula, structure, physicochemical properties, synthesis, and potential applications. This document is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Identity and Structure

4-Ethylbenzenesulfonamide is an organic compound belonging to the sulfonamide class. It is characterized by an ethyl group and a sulfonamide group attached to a benzene ring at the para position.

- Molecular Formula: C₈H₁₁NO₂S[1]
- IUPAC Name: **4-ethylbenzenesulfonamide**[1]
- CAS Number: 138-38-5[1]
- Molecular Weight: 185.25 g/mol [1]

The 2D structure of **4-Ethylbenzenesulfonamide** is as follows:

Physicochemical Properties

Experimental data for **4-Ethylbenzenesulfonamide** is limited. The properties below are based on available data and estimations from closely related compounds.

Property	Value	Source
Molecular Weight	185.25 g/mol	[1]
Physical State	White to off-white solid (estimated)	Based on N-Ethyl-4-methylbenzenesulfonamide [2]
Melting Point	~64 °C (147 °F) (estimated)	Based on N-Ethyl-4-methylbenzenesulfonamide
Solubility	Soluble in polar organic solvents (estimated)	[2]

Experimental Protocols

Synthesis of 4-Ethylbenzenesulfonamide

The synthesis of **4-Ethylbenzenesulfonamide** can be achieved via a two-step process starting from ethylbenzene.

Step 1: Chlorosulfonation of Ethylbenzene

This step involves the reaction of ethylbenzene with chlorosulfonic acid to produce 4-ethylbenzenesulfonyl chloride.

- Materials: Ethylbenzene, Chlorosulfonic acid, Dichloromethane (solvent).
- Procedure:
 - In a fume hood, cool a flask containing dichloromethane to 0 °C using an ice bath.
 - Slowly add ethylbenzene to the cooled solvent with stirring.
 - Carefully add chlorosulfonic acid dropwise to the mixture, maintaining the temperature at 0 °C.

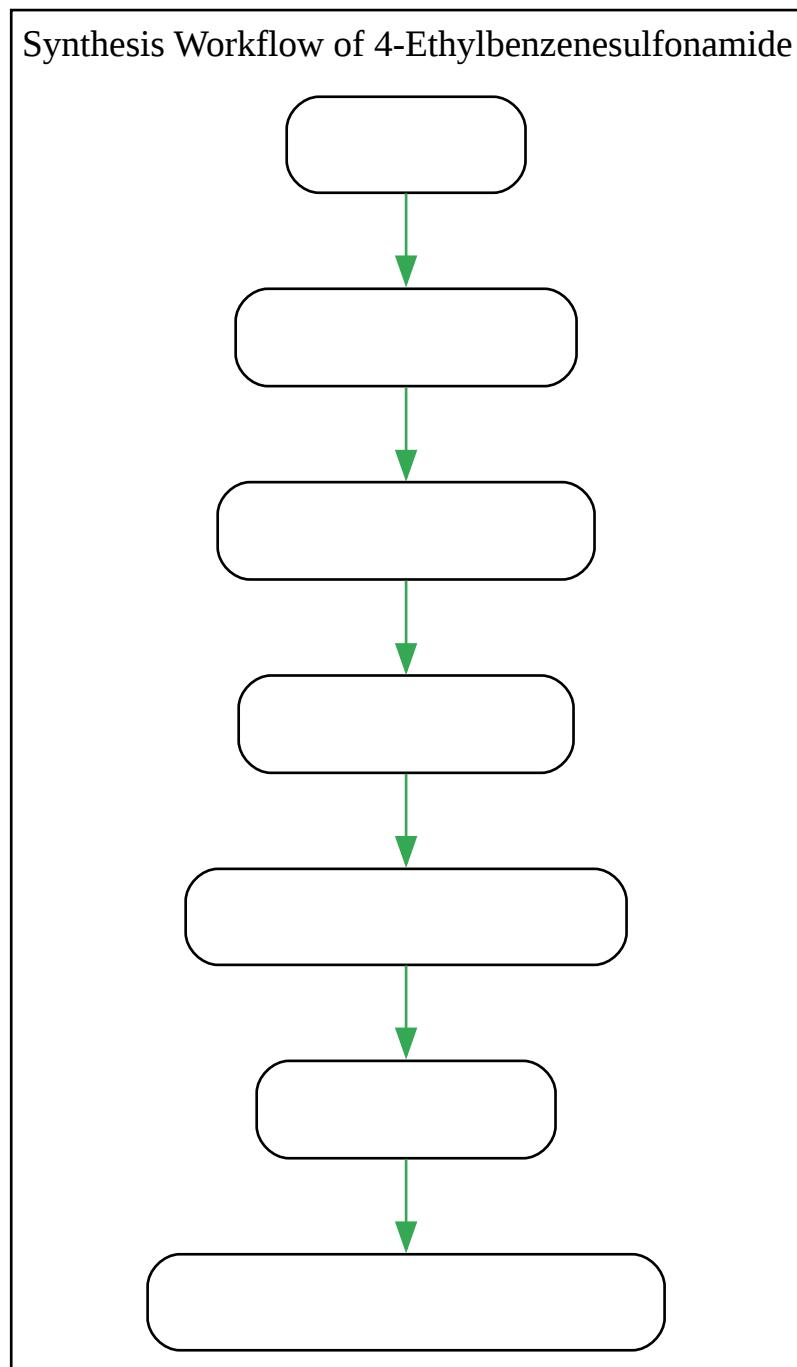
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully pour the mixture over crushed ice to quench the reaction.
- Separate the organic layer, wash it with water and brine, and then dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude 4-ethylbenzenesulfonyl chloride.

Step 2: Amination of 4-Ethylbenzenesulfonyl Chloride

The sulfonyl chloride is then reacted with ammonia to form the final product, **4-Ethylbenzenesulfonamide**.

- Materials: 4-ethylbenzenesulfonyl chloride, Aqueous ammonia, Dichloromethane (solvent).
- Procedure:
 - Dissolve the crude 4-ethylbenzenesulfonyl chloride in dichloromethane.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add an excess of concentrated aqueous ammonia to the solution with vigorous stirring.
 - Continue stirring at room temperature for a few hours.
 - Monitor the reaction by TLC.
 - After the reaction is complete, separate the organic layer.
 - Wash the organic layer with water and then with a dilute acid solution to remove any remaining ammonia.

- Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure.
- The resulting solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water).



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Synthesis workflow for **4-Ethylbenzenesulfonamide**.

Analytical Methods

The characterization and purity assessment of **4-Ethylbenzenesulfonamide** can be performed using standard analytical techniques:

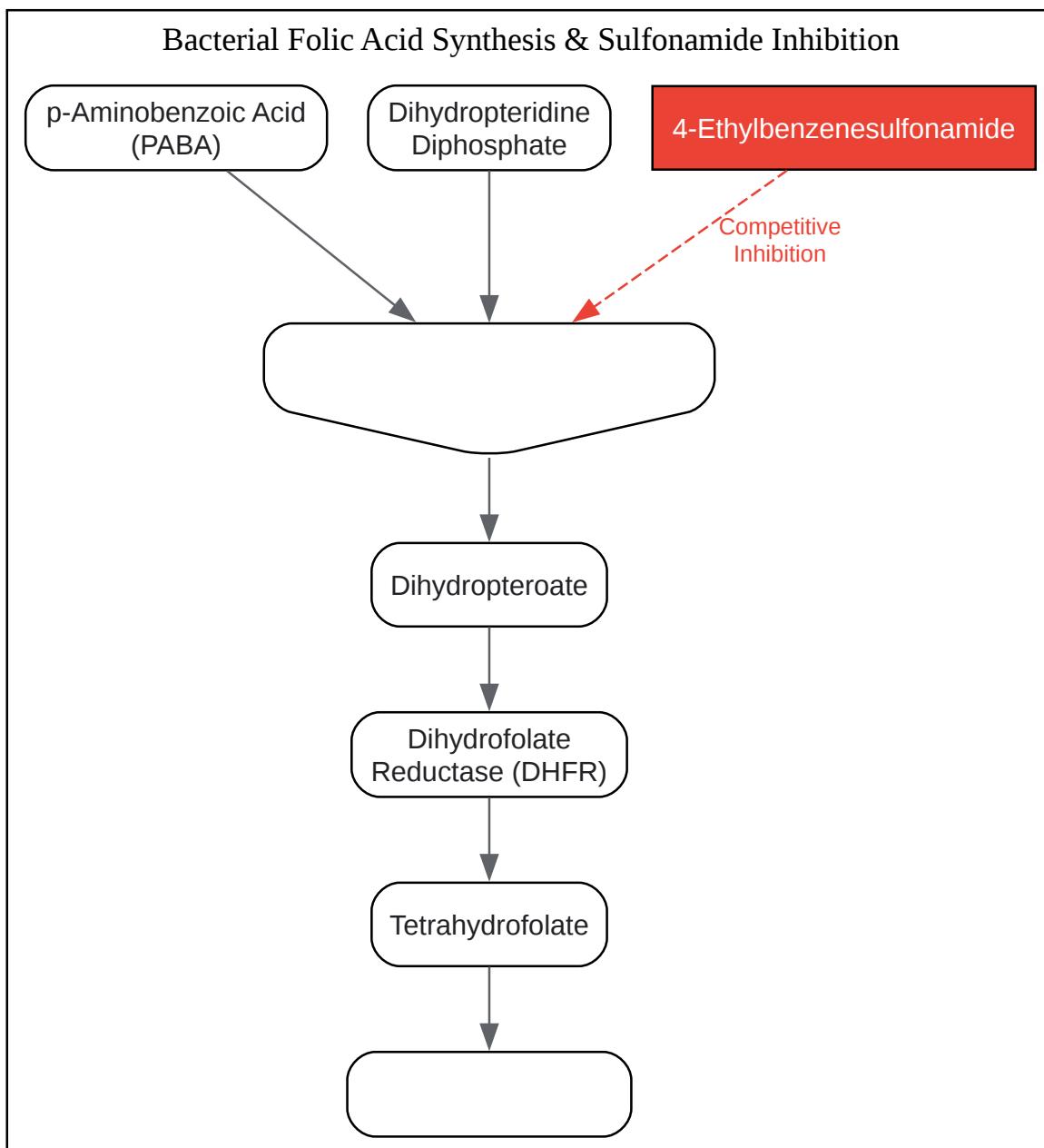
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure.

Biological Activity and Potential Applications

While specific studies on the biological activity of **4-Ethylbenzenesulfonamide** are not widely available, its chemical class, sulfonamides, is well-studied.

Antibacterial Activity

Sulfonamides are known for their antibacterial properties. They act as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is crucial for the synthesis of folic acid in bacteria. Folic acid is a vital precursor for the synthesis of nucleotides and certain amino acids. By blocking this pathway, sulfonamides inhibit bacterial growth. It is plausible that **4-Ethylbenzenesulfonamide** could exhibit similar antibacterial activity.



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Mechanism of action of sulfonamides.

Intermediate in Drug Synthesis

A structurally related compound, 4-[2-(N-Acetyl amino)ethyl]benzene sulfonamide, serves as an important intermediate in the synthesis of sulfonylurea drugs like glibenclamide and glipizide,

which are used to treat type 2 diabetes.^[3] This suggests a potential application for **4-Ethylbenzenesulfonamide** as a building block in the synthesis of other pharmacologically active molecules.

Conclusion

4-Ethylbenzenesulfonamide is a sulfonamide with a well-defined structure and a straightforward synthetic pathway. While specific experimental data on its physicochemical and biological properties are not extensively documented, its structural similarity to other well-characterized sulfonamides suggests potential for antibacterial activity and as an intermediate in the synthesis of more complex pharmaceutical compounds. Further research is warranted to fully elucidate its biological profile and explore its potential applications in drug discovery and development.

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References

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